

4-bromo-1H-indazole-6-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-bromo-1H-indazole-6-carboxylic acid

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A Technical Overview of 4-bromo-1H-indazole-6-carboxylic acid

IUPAC Name: **4-bromo-1H-indazole-6-carboxylic acid**^[1]^[2]

CAS Number: 885523-43-3^[2]

Molecular Formula: C₈H₅BrN₂O₂^[2]

Chemical Structure and Description

4-bromo-1H-indazole-6-carboxylic acid possesses a bicyclic heteroaromatic core structure known as indazole. This core consists of a benzene ring fused to a pyrazole ring.

The specific structure of this compound is defined by the following substitutions:

- A bromine atom is attached to the carbon at position 4 of the indazole ring system.
- A carboxylic acid group (-COOH) is attached to the carbon at position 6.
- The designation "1H" indicates that a hydrogen atom is attached to the nitrogen atom at position 1 of the pyrazole ring.

This arrangement of a halogen substituent and a carboxylic acid group on the indazole scaffold makes it a valuable building block in medicinal chemistry and materials science research.

Physicochemical Data

Property	Value
Molecular Weight	241.042 g/mol [2]
Purity	Typically ≥95%[2]

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References

- 1. 4-bromo-1H-indazole-6-carboxylic acid | Chemrio [chemrio.com]
- 2. 4-bromo-1H-indazole-6-carboxylic acid [allbiopharm.com]
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